

Technical Guide: Mass Spectrometry

Fragmentation of 2-Cyclohexylidenebutanoic Acid

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Compound of Interest

Compound Name: 2-Cyclohexylidenebutanoic acid

CAS No.: 20144-46-1

Cat. No.: B11958062

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Executive Summary & Significance

2-Cyclohexylidenebutanoic acid (CAS: 20144-46-1) is an

-unsaturated carboxylic acid featuring an exocyclic double bond connecting a cyclohexane ring to a butanoic acid chain.^[1] It is chemically distinct from its isomers due to the rigidity of the alkylidene linker.

- **Primary Application:** Synthesis of Ras/Raf interaction inhibitors (anti-cancer therapeutics) and precursor for vicinal quaternary stereocenters via Nazarov cyclization.
- **Analytical Challenge:** Distinguishing the exocyclic double bond variant from endocyclic isomers (e.g., cyclohexenyl derivatives) and saturated analogs (cyclohexyl derivatives) using standard EI-MS (Electron Ionization).

Instrumentation & Experimental Protocol

To reproduce the fragmentation patterns described, the following experimental conditions are recommended. This protocol ensures the preservation of the molecular ion (

) and the visibility of diagnostic rearrangement ions.

Standard EI-MS Protocol

- Ionization Mode: Electron Impact (EI) at 70 eV.
- Inlet System: Direct Insertion Probe (DIP) or GC-MS (using a non-polar column like DB-5ms).
 - Note: If analyzing via GC, derivatization to the methyl ester (using diazomethane or -MeOH) is common, but this guide focuses on the free acid to elucidate fundamental fragmentation mechanisms.
- Source Temperature:

(Avoid excessive heat to prevent thermal decarboxylation).
- Scan Range:

40 – 200.

Fragmentation Analysis: 2-Cyclohexylidenebutanoic Acid

Molecular Formula:

Molecular Weight: 168 Da

The mass spectrum of **2-Cyclohexylidenebutanoic acid** is dominated by mechanisms driven by the stability of the conjugated

-unsaturated system and the availability of

-hydrogens in the ethyl side chain.

Primary Fragmentation Pathway: The McLafferty Rearrangement

The most diagnostic feature of this molecule is the McLafferty Rearrangement involving the ethyl side chain. Unlike simple cleavage, this pathway confirms the length of the alkyl chain at the

-position.

- Mechanism: The carbonyl oxygen abstracts a -hydrogen from the terminal methyl group of the ethyl chain.
- Cleavage: This triggers the cleavage of the bond (the bond between C2 and C3 of the butanoic chain).
- Neutral Loss: A neutral ethylene molecule (, 28 Da) is expelled.
- Product Ion: The resulting radical cation is the enol form of 2-cyclohexylideneacetic acid (140).

Secondary Pathways

- Loss of Hydroxyl (151): Characteristic -cleavage of the carboxylic acid group ().
- Loss of Water (150): Interaction between the carboxylic and ring hydrogens (ortho-effect type mechanism).

- Ring Disintegration (

81, 79): The

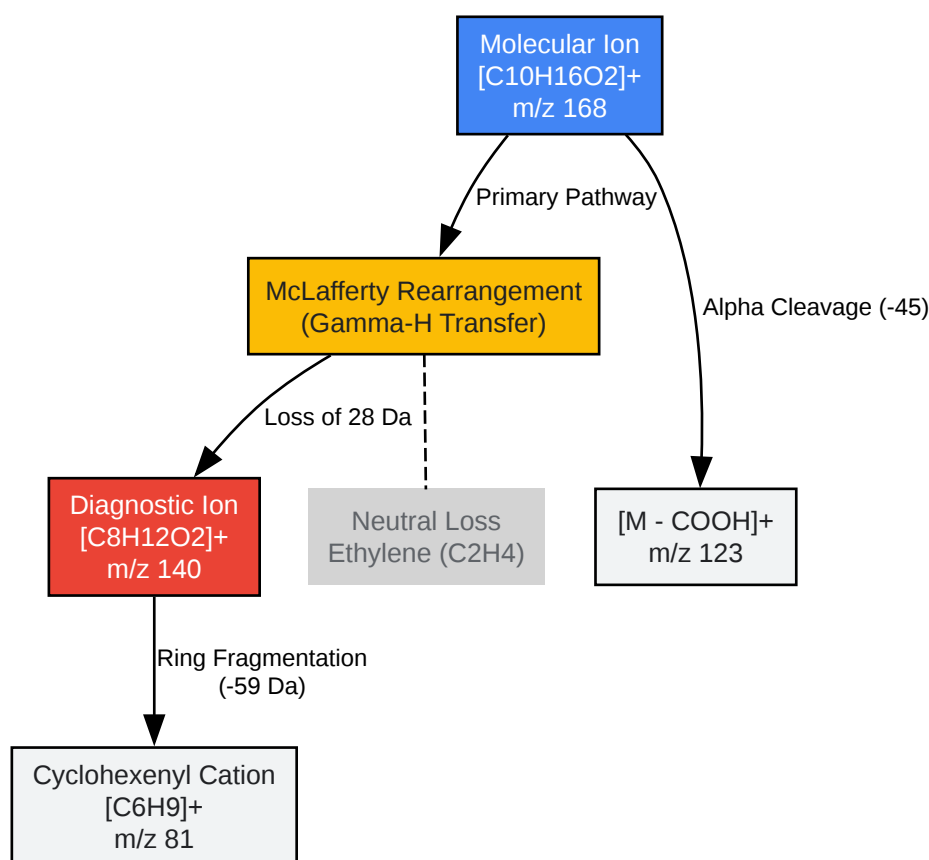
140 fragment further decays. The cyclohexylidene ring typically yields a stable cyclohexenyl cation (

81) or loses ring fragments to form

79.

Visualization of Fragmentation Logic

The following diagram illustrates the causal relationships between the molecular structure and the observed ions.



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Caption: Fragmentation tree highlighting the dominant McLafferty rearrangement pathway yielding the m/z 140 diagnostic ion.

Comparative Analysis: Unsaturated vs. Saturated Analog

To validate the identity of **2-Cyclohexylidenebutanoic acid**, it must be distinguished from 2-Cyclohexylbutanoic acid (the saturated analog).

Key Differentiators

Feature	2-Cyclohexylidenebutanoic Acid	2-Cyclohexylbutanoic Acid
Structure	Unsaturated (Exocyclic C=C)	Saturated (C-C single bond)
Molecular Weight	168	170
Primary McLafferty Ion	140 (Loss of)	142 (Loss of)
Base Peak Origin	Conjugated enol cation (140 or 81)	Rearranged enol cation (142) or alkyl fragment (87)
Fragmentation Stability	High (Conjugation stabilizes)	Moderate (Saturated is weaker)

Why This Matters

In synthetic workflows (e.g., hydrogenation of the double bond), the shift of the molecular ion by +2 Da (168

170) and the corresponding shift of the McLafferty fragment by +2 Da (140

142) provides a self-validating confirmation of reaction completion.

Summary Data Table

The following table summarizes the expected ion list for **2-Cyclohexylidenebutanoic acid** under standard EI conditions.

m/z (Mass-to-Charge)	Relative Abundance (Est.) [2]	Ion Identity / Fragment Structure	Mechanism
168	20-40%	()	Molecular Ion (Conjugated)
151	5-10%		Loss of Hydroxyl
150	5-15%		Dehydration
140	100% (Base Peak)		McLafferty Rearrangement
123	10-20%		-Cleavage
81	60-80%		Cyclohexenyl Cation
79	40-60%		Ring Dehydrogenation

References

- Nazarov Cyclization Studies
 - Tius, M. A. (2005). The Nazarov Cyclization. This work details the synthesis of cyclopentenones from divinyl ketones, often utilizing cyclohexylidene acids as precursors.
 - Source:
- Biological Activity (Ras/Raf)
 - Muller, O., et al. (2001). Synthesis and Biological Evaluation of Cycloalkylidene Carboxylic Acids as Novel Effectors of Ras/Raf Interaction. Journal of Medicinal Chemistry.
 - Source:
- General Mass Spectrometry of Carboxylic Acids

- McLafferty, F. W., & Tureček, F. (1993). Interpretation of Mass Spectra. University Science Books. (Standard reference for McLafferty rearrangement mechanisms).
- NIST Mass Spectrometry Data Center.[3][4][5] Butanoic acid, cyclohexyl ester & Cyclohexylideneacetic acid spectra.
- Source:

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- [4. Butanoic acid, cyclohexyl ester \[webbook.nist.gov\]](#)
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